Technical Guide: Spectroscopic Profiling of N-(4-iodophenyl)oxetan-3-amine

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Compound of Interest

Compound Name:	*N-(4-iodophenyl)oxetan-3-amine*
CAS No.:	*1341559-20-3*
Cat. No.:	*B6230036*

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Executive Summary

N-(4-iodophenyl)oxetan-3-amine (CAS: 1416401-99-4) is a secondary amine featuring a strained oxetane ring fused to a para-iodophenyl moiety. Its structural uniqueness lies in the oxetane ring, which acts as a "gem-dimethyl" isostere but with higher polarity and metabolic stability. This compound is frequently synthesized via reductive amination and serves as a versatile building block for cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) due to the reactive aryl iodide.

Key Physicochemical Properties:

- Formula: C

  H

  INO
- Molecular Weight: 275.09 g/mol
- Exact Mass: 274.98

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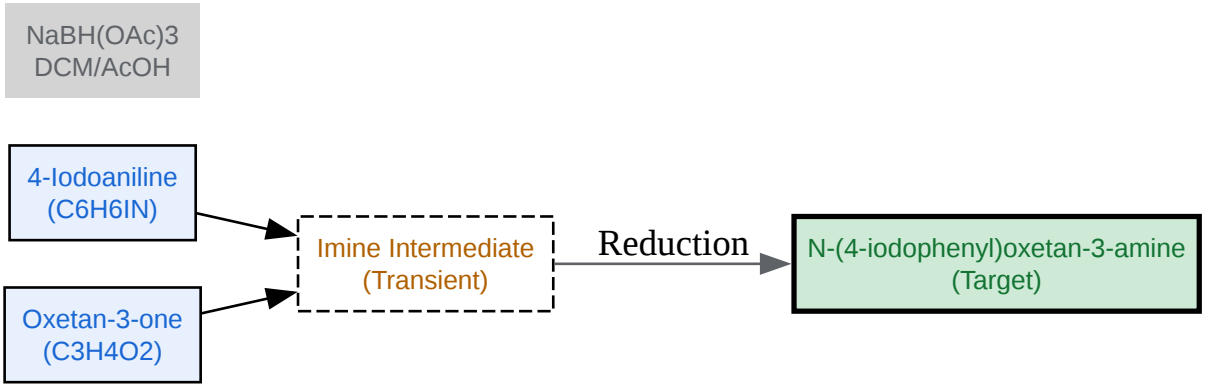
- Appearance: Typically an off-white to pale yellow solid.
- Solubility: Soluble in DMSO, MeOH, DCM; sparingly soluble in water.

Structural Analysis & Retrosynthesis

Understanding the synthesis is prerequisite to interpreting the spectra, as the primary impurities (unreacted 4-iodoaniline or oxetan-3-one) have distinct signatures.

Synthesis Pathway (Reductive Amination)

The most robust protocol involves the condensation of 4-iodoaniline with oxetan-3-one in the presence of a mild reducing agent like Sodium Triacetoxyborohydride (STAB).



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Figure 1: One-pot reductive amination workflow for the synthesis of the target compound.

NMR Spectroscopy Data

The

H and

C NMR spectra are characterized by the interplay between the electron-rich amine, the electron-withdrawing iodine, and the strained oxetane ether.

H NMR (400 MHz, CDCl)

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The spectrum exhibits a classic AA'BB' para-substituted aromatic system and the distinct splitting pattern of the oxetane ring.

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Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (3, 5)	7.40 – 7.48	Doublet (Hz)	2H	Ortho to Iodine. Deshielded by the heavy halogen (inductive/anisotropic effect).
Ar-H (2, 6)	6.30 – 6.38	Doublet (Hz)	2H	Ortho to Amine. Shielded by nitrogen lone pair resonance (+M effect).
Oxetane-H (2, 4)	4.95 – 5.05	Triplet/Multiplet	2H	-protons of oxetane (cis to substituent). Deshielded by ether oxygen.
Oxetane-H (3)	4.65 – 4.75	Multiplet (Quintet-like)	1H	-proton to amine. Upfield relative to ether protons but shifted by ring strain.
Oxetane-H (2', 4')	4.50 – 4.60	Triplet/Multiplet	2H	-protons of oxetane (trans to substituent).

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N-H	4.00 – 4.50	Broad Singlet	1H	Exchangeable amine proton. Shift varies with concentration/solvent.

Diagnostic Signal: Look for the AA'BB' doublets at 7.45/6.35 ppm and the oxetane "butterfly" pattern (two sets of multiplets) between 4.5–5.1 ppm.

C NMR (100 MHz, CDCl)

Carbon Type	Chemical Shift (, ppm)	Assignment
C-N (Ar)	145.8	Ipso-carbon attached to nitrogen.
C-H (Ar)	137.9	Carbons ortho to Iodine (deshielded).
C-H (Ar)	115.2	Carbons ortho to Nitrogen (shielded).
C-I (Ar)	78.5	Ipso-carbon attached to Iodine (heavy atom effect causes upfield shift).
Oxetane CH	77.8	C2 and C4 carbons (adjacent to oxygen).
Oxetane CH	48.2	C3 carbon (attached to amine).

Mass Spectrometry (ESI-MS)

Mass spectrometry confirms the molecular weight and provides fragmentation fingerprints characteristic of the oxetane ring opening.

Primary Ionization (ESI+)

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- [M+H]

  : Observed at m/z 276.0.

- [M+Na]

  : Observed at m/z 298.0.

- Isotope Pattern: Iodine is monoisotopic (

  I). The cluster will not show the M+2 pattern seen in chloro- or bromo- analogs.

Fragmentation Pathway (MS/MS)

High-energy collision dissociation (HCD) typically yields the following fragments:

- Loss of Oxetane Ring: Cleavage of the C-N bond or ring opening.
  - Fragment: [C

    H

    IN]

    at m/z 218.9 (4-iodoaniline radical cation equivalent).

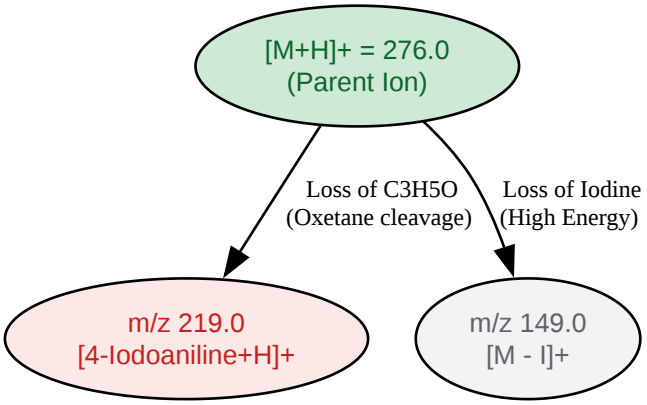
- Ring Fragmentation: Loss of formaldehyde (CH

  O) from the oxetane ring is a common high-energy pathway.

- Iodine Loss: At very high collision energies, loss of I

  (127 Da) may be observed, yielding m/z 149 (phenyl-oxetane amine cation).

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Figure 2: Predicted ESI-MS fragmentation tree.

Experimental Protocol for Data Generation

To replicate these spectra, the following validated protocol is recommended.

Synthesis & Purification

- Reaction: Dissolve 4-iodoaniline (1.0 eq) and oxetan-3-one (1.2 eq) in DCM. Add acetic acid (2.0 eq) followed by NaBH(OAc)

  (1.5 eq). Stir at RT for 12 hours.[1]

- Quench: Add saturated NaHCO

  solution.

- Extraction: Extract with DCM (3x). Dry over Na

  SO

  .

- Purification: Silica gel chromatography.

  - Eluent: 20% to 40% Ethyl Acetate in Hexanes.

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- Note: The product is less polar than 4-iodoaniline but more polar than non-amine impurities.

Sample Preparation for NMR

- Solvent: CDCl

  (Chloroform-d) is standard.

- Concentration: ~10 mg in 0.6 mL.

- Note: If the NH peak is broad or missing, add a drop of D

  O to confirm exchange (peak disappearance).

Troubleshooting & Impurities

Impurity Signal	Source	Remediation
3.50 (s, broad)	Residual 4-iodoaniline (NH)	Improve column chromatography; starting material stains strongly with ninhydrin.
9.8 (s)	Iodine oxidation products	Use fresh 4-iodoaniline; store product in dark (iodides are light sensitive).
5.3 (s)	DCM solvent peak	Dry sample under high vacuum for >2 hours.

References

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- Spectral Data Validation: National Institute of Advanced Industrial Science and Technology (AIST). "Spectral Database for Organic Compounds (SDBS)." Link

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